

The Role of BRD8 within the NuA4/TIP60 Complex: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bromodomain inhibitor-8*

Cat. No.: *B2420348*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The NuA4/TIP60 complex is a highly conserved histone acetyltransferase (HAT) complex essential for the regulation of gene expression, DNA repair, and cell cycle control. Its catalytic subunit, KAT5 (also known as TIP60), acetylates histones H4 and H2A, as well as the histone variant H2AZ, thereby modulating chromatin structure and function. Within this intricate molecular machinery, Bromodomain-containing protein 8 (BRD8) serves as a critical subunit, acting as a reader of acetylated histones and playing a multifaceted role in the complex's recruitment and activity. This technical guide provides an in-depth exploration of the function of BRD8 in relation to the NuA4/TIP60 complex, presenting key quantitative data, detailed experimental protocols, and visual representations of the associated molecular pathways and workflows.

Data Presentation

Quantitative Analysis of BRD8 Interactions and Function

The following tables summarize key quantitative data from studies investigating the interactions and functional consequences of BRD8 within and independent of the NuA4/TIP60 complex.

Interaction	Method	Affinity/Stoichiometry	Reference
BRD8 with small molecule inhibitor (DN01)	AlphaScreen	IC50 = 85 nM	[1]
BRD8 with small molecule inhibitor (DN02)	BromoScan	Kd = 32 nM	[2]
BRD8 with Histone H2AZ	In vitro pull-down	Binds to unacetylated H2AZ; binding is substantially decreased by H2AZ acetylation.	[3]
BRD8 with Histone H4	NanoBRET	Specific interaction detected.	[4]

Table 1: Quantitative analysis of BRD8 interactions. This table provides a summary of the measured binding affinities and interactions of BRD8 with small molecule inhibitors and histone substrates.

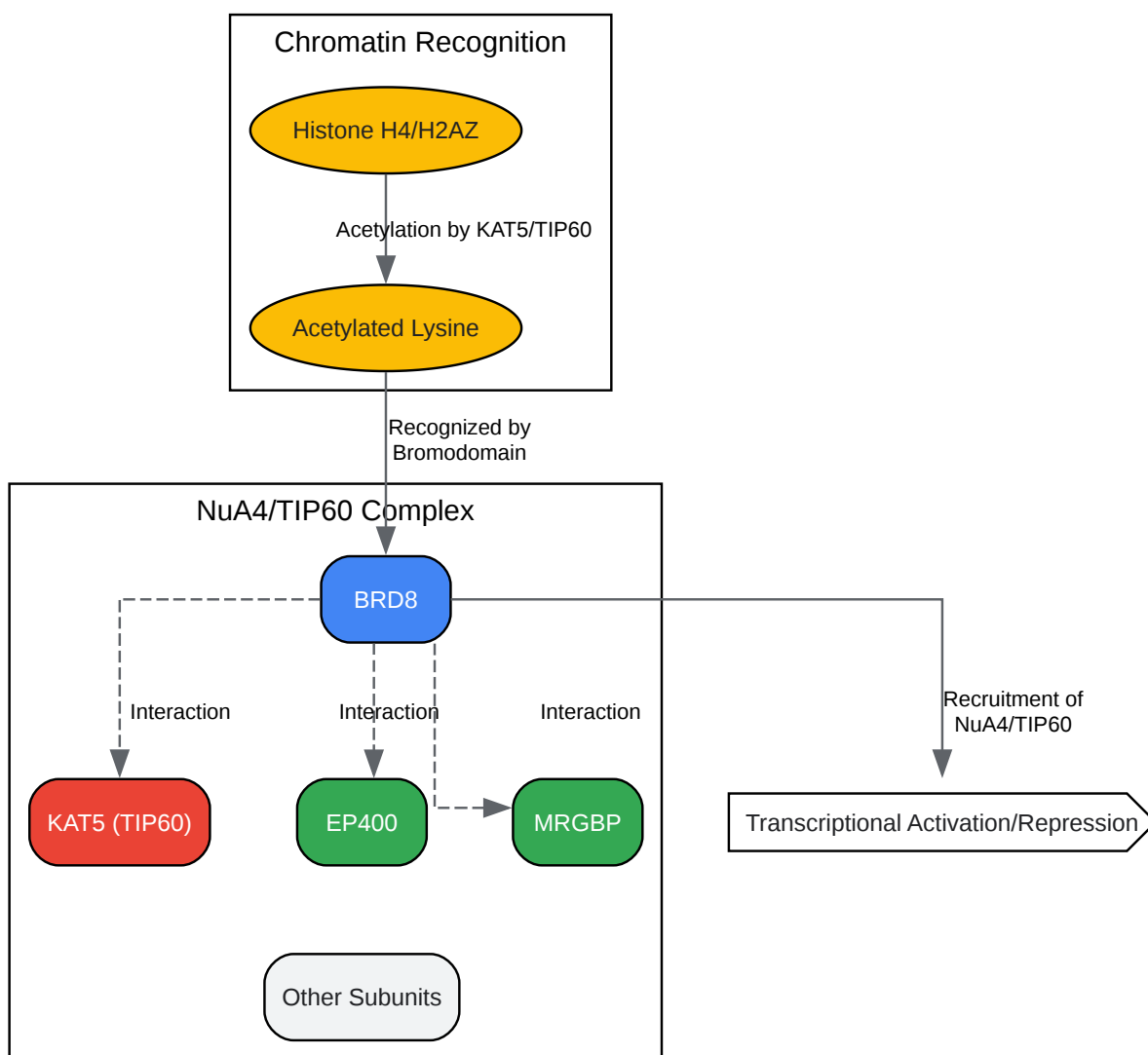
Experiment	Cell Lines	Key Findings	Reference
RNA-seq after BRD8 knockdown	HCT116, SW480	590 genes down-regulated, 460 genes up-regulated.	[4]
RNA-seq after TIP60 knockdown	HCT116, SW480	643 genes down-regulated, 527 genes up-regulated.	[4]
Overlap of downregulated genes	HCT116, SW480	169 genes commonly down-regulated by BRD8 and TIP60 knockdown.	[4]
ChIP-seq for BRD8	Glioblastoma cells	~7.0% of BRD8 peaks are located at promoters.	[3]
ChIP-seq for H2AZ	Glioblastoma cells	~27.9% of H2AZ-bound regions are at promoters.	[3]

Table 2: Summary of quantitative data from functional genomics studies. This table outlines the results from RNA-sequencing and Chromatin Immunoprecipitation sequencing experiments, highlighting the number of genes affected by BRD8 and TIP60 depletion and the genomic distribution of BRD8.

Signaling Pathways and Logical Relationships

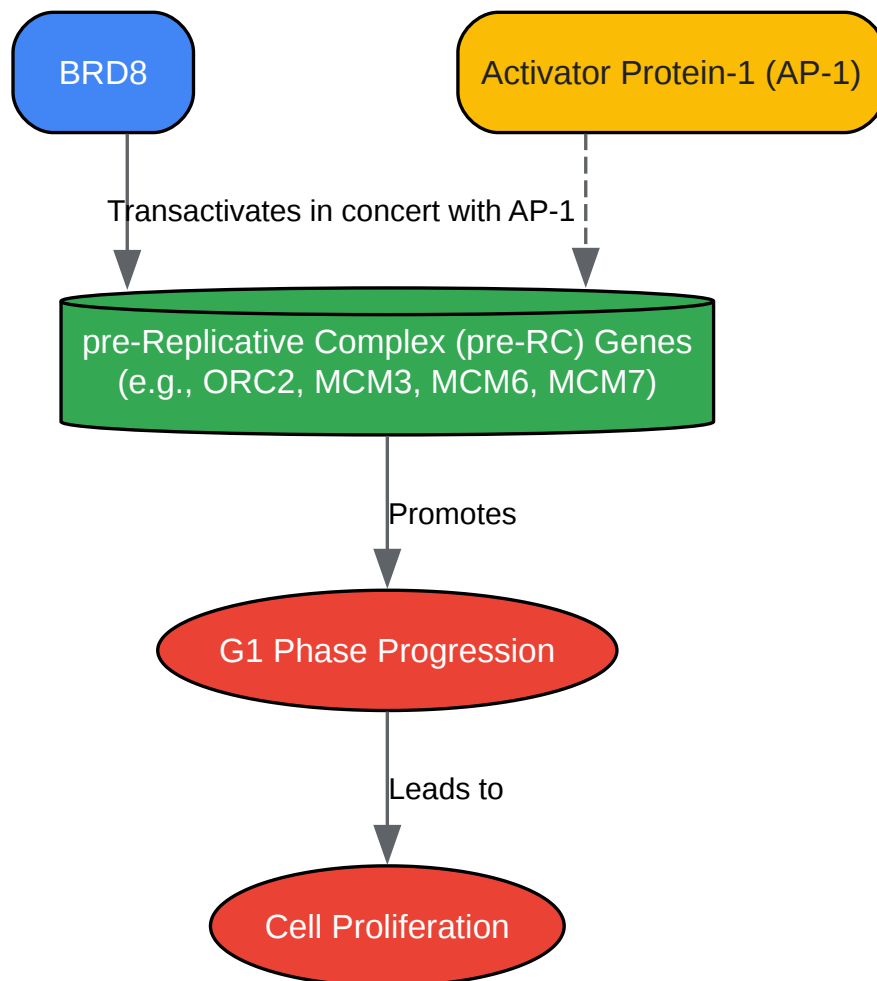
The following diagrams, generated using the DOT language, illustrate the key signaling pathways and experimental workflows related to the function of BRD8 within the NuA4/TIP60 complex.

BRD8 in NuA4/TIP60-Mediated Transcriptional Regulation

[Click to download full resolution via product page](#)

Caption: BRD8 recognizes acetylated histones, recruiting the NuA4/TIP60 complex to regulate transcription.

TIP60-Independent Function of BRD8 in Cell Cycle Progression



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. biorxiv.org [biorxiv.org]
- 3. BRD8 maintains glioblastoma by epigenetic reprogramming of the p53 network - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Bromodomain protein BRD8 regulates cell cycle progression in colorectal cancer cells through a TIP60-independent regulation of the pre-RC complex - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Role of BRD8 within the NuA4/TIP60 Complex: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2420348#the-function-of-the-nua4-tip60-complex-in-relation-to-brd8]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com